

AZD3147 Technical Support Center: Solubility and Handling Guide

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Compound of Interest

Compound Name: AZD3147

Cat. No.: B1666214

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **AZD3147**, a potent dual mTORC1 and mTORC2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **AZD3147** and what is its mechanism of action?

AZD3147 is a potent and selective dual inhibitor of mTORC1 (mammalian target of rapamycin complex 1) and mTORC2 (mammalian target of rapamycin complex 2) with an IC_{50} of 1.5 nM. [1] It functions by blocking the PI3K/Akt/mTOR signaling pathway, which is crucial for cell growth, proliferation, and survival. Dysregulation of this pathway is implicated in various cancers.

Q2: What are the recommended solvents for dissolving **AZD3147**?

AZD3147 is sparingly soluble in aqueous solutions. The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO). [1] For some applications, ethanol may also be used.

Q3: What is the maximum concentration of DMSO that can be used in cell culture experiments?

To avoid cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept low, typically below 0.5%.^[2]^[3] Some cell lines may tolerate up to 1%, but it is crucial to perform a dose-response curve to determine the optimal non-toxic concentration for your specific cell line.^[3] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.^[2]

Q4: How should I store **AZD3147** powder and stock solutions?

- Powder: Store the solid form of **AZD3147** at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]
- In Solvent: Once dissolved in a solvent like DMSO, it is recommended to store stock solutions in aliquots at -80°C for up to 6 months, or at -20°C for up to 1 month.^[1] Avoid repeated freeze-thaw cycles.^[2]

Troubleshooting Guide

Issue: I am observing precipitation when I dilute my **AZD3147** DMSO stock solution into my aqueous cell culture medium.

This is a common issue due to the low aqueous solubility of **AZD3147**. Here are some steps to troubleshoot this problem:

- Stepwise Dilution: Avoid adding the concentrated DMSO stock directly to the full volume of your aqueous medium. Instead, perform a stepwise dilution. First, dilute the DMSO stock into a smaller volume of medium, vortexing or mixing gently, and then add this intermediate dilution to the final volume.^[2]
- Increase Final DMSO Concentration (with caution): If precipitation persists, you may need to slightly increase the final DMSO concentration in your working solution. However, be mindful of potential cytotoxicity and always validate the tolerance of your cell line.
- Use of Co-solvents: For in vivo studies or specific in vitro assays where DMSO might be problematic, co-solvents can be employed. Common co-solvents include PEG300, ethanol, and Tween 80.^[4] A formulation of 50% DMSO, 40% PEG300, and 10% ethanol has been used for oral administration in mice.^[4]

- Sonication: If precipitates form, gentle sonication can help to redissolve the compound.^[2] Be cautious not to overheat the solution.
- Freshly Prepared Solutions: Whenever possible, prepare fresh working solutions from your frozen stock on the day of the experiment.

Data Presentation

Table 1: Solubility of **AZD3147** in Various Solvents

| Solvent | Concentration | Notes |
|---------|-----------------------|---|
| DMSO | 125 mg/mL (241.47 mM) | Sonication may be required. Use of hygroscopic (wet) DMSO can negatively impact solubility. ^[1] |
| Ethanol | >1 mg/mL | The exact maximum solubility is not specified. |

Note: Aqueous solubility is low and not well-defined. It is recommended to prepare a high-concentration stock in DMSO and dilute it for aqueous applications.

Experimental Protocols

Protocol for Preparation of **AZD3147** Stock and Working Solutions for In Vitro Cell-Based Assays

Materials:

- **AZD3147** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile pipette tips

- Vortex mixer
- Cell culture medium appropriate for your cell line

Procedure:

- Prepare a Concentrated Stock Solution in DMSO:
 - Equilibrate the **AZD3147** vial to room temperature before opening.
 - Carefully weigh the desired amount of **AZD3147** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of sterile DMSO to achieve a high-concentration stock solution (e.g., 10 mM or 50 mM). Refer to the table below for calculations.
 - Vortex the tube until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.

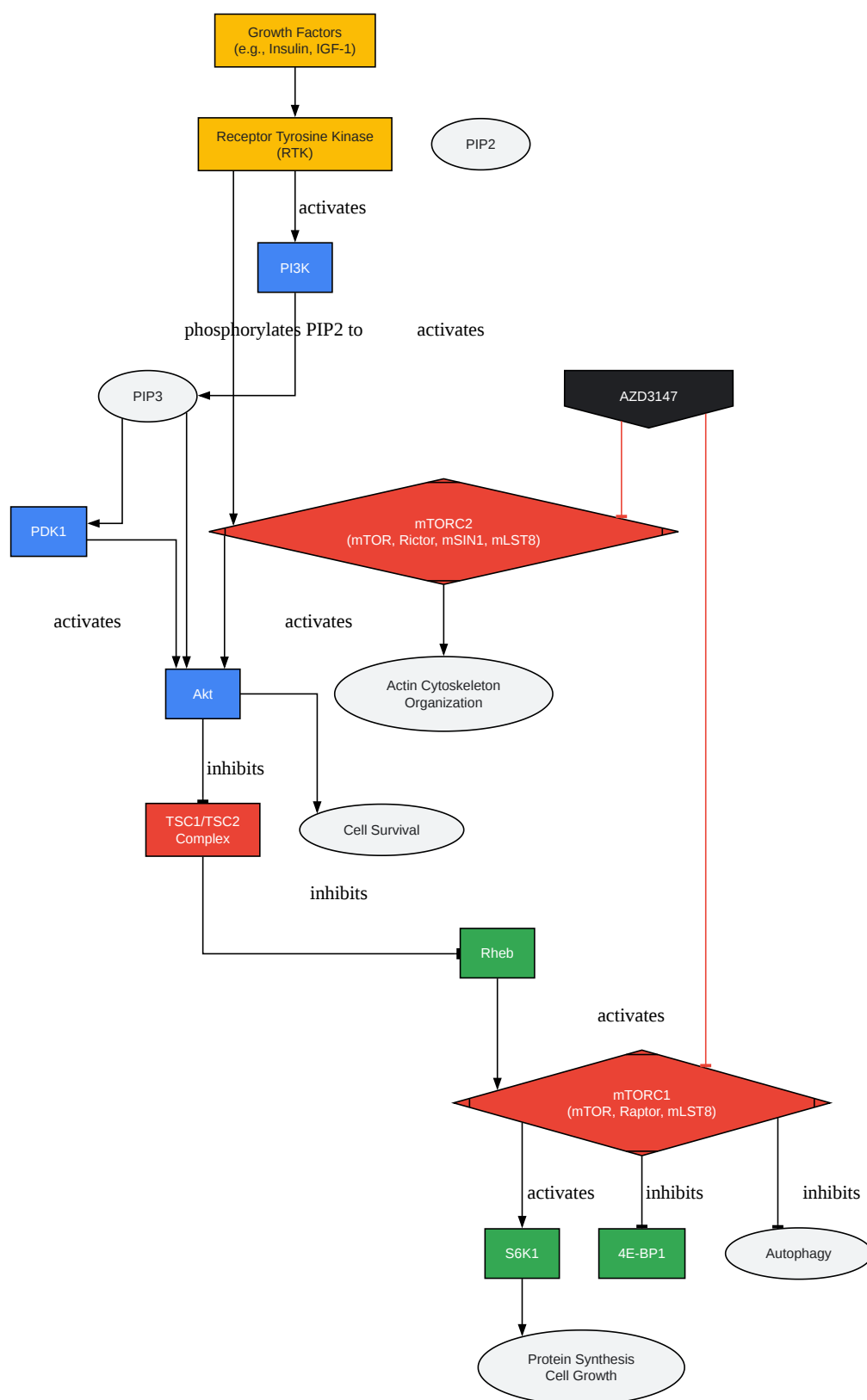
Table 2: Preparation of **AZD3147** Stock Solutions in DMSO

| Desired Stock Concentration | Volume of DMSO to add to 1 mg of AZD3147 | Volume of DMSO to add to 5 mg of AZD3147 |
|-----------------------------|--|--|
| 1 mM | 1.9318 mL | 9.6588 mL |
| 10 mM | 0.1932 mL | 0.9659 mL |
| 50 mM | 0.0386 mL | 0.1932 mL |

- Storage of Stock Solution:
 - Aliquot the concentrated stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)
- Preparation of Working Solution for Cell Treatment:

- On the day of the experiment, thaw an aliquot of the concentrated DMSO stock solution at room temperature.
- Perform a serial dilution of the DMSO stock solution in your cell culture medium to achieve the desired final concentrations for your experiment.
- Important: To minimize precipitation, add the DMSO stock to the medium (not the other way around) and mix gently but thoroughly after each dilution step.
- Ensure the final concentration of DMSO in the working solution is below the cytotoxic level for your cells (typically <0.5%).^{[2][3]}

Mandatory Visualization



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